

An In-depth Technical Guide to the Solubility of Chrysophenine

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Compound of Interest

Compound Name: Chrysophenine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Chrysophenine** (also known as Direct Yellow 12) in aqueous and organic media. This document consolidates available quantitative and qualitative data, outlines detailed experimental protocols for solubility determination, and presents logical workflows to assist researchers in their laboratory work.

Introduction to Chrysophenine

Chrysophenine, a disazo stilbene dye, is a yellow, water-soluble compound with the chemical formula $C_{30}H_{26}N_4Na_2O_8S_2$.^[1] It is widely utilized in textile dyeing and biological staining.^[1] Understanding its solubility is critical for a variety of applications, including the development of new formulations, optimizing dyeing processes, and assessing its environmental fate. This guide serves as a core technical resource for professionals requiring detailed solubility data and standardized methodologies.

Solubility Profile of Chrysophenine

The solubility of **Chrysophenine** is highly dependent on the solvent and the temperature. Below is a summary of its solubility in water and various organic solvents based on available data.

Aqueous Solubility

Chrysophenine is soluble in water, forming a yellow to golden-yellow solution.[2] The presence of two sulfonate groups in its structure imparts the molecule with hydrophilic properties, contributing to its water solubility.[3]

A notable characteristic of its aqueous solution is its behavior at lower temperatures. A solution containing 1 gram of **Chrysophenine** in 50 mL of water (a 2% or 20 g/L solution) will form a flocculent precipitate or a gel-like substance when cooled to 15°C or below, a property that has earned it the name "Frozen Yellow".[2][4][5]

Organic Solvent Solubility

Chrysophenine exhibits limited solubility in most common organic solvents. The available data is primarily qualitative, indicating it is "slightly soluble" in several polar organic solvents.

Quantitative Solubility Data

The following tables summarize the known quantitative and qualitative solubility data for **Chrysophenine**.

Table 1: Quantitative Solubility of **Chrysophenine** in Water

Temperature (°C)	Solubility (g/L)
80	30

Source:[4][5][6]

Table 2: Qualitative Solubility of **Chrysophenine** in Organic Solvents

Solvent	Solubility	Appearance of Solution
Ethanol	Slightly Soluble / Adequately Soluble	Lemon Yellow
Methanol	Slightly Soluble	Not Specified
Acetone	Slightly Soluble	Green-Yellow
Ethylene Glycol Ether	Slightly Soluble	Not Specified
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	Not Specified

Source:[2][4][5]

Experimental Protocols for Solubility Determination

While specific, detailed protocols for **Chrysophenine** are not widely published, a robust methodology can be synthesized from standard practices for determining the solubility of textile dyes and other organic compounds.[7][8][9] The following represents a recommended experimental protocol.

Objective

To determine the equilibrium solubility of **Chrysophenine** in a given solvent at a specified temperature.

Materials and Equipment

- **Chrysophenine** (analytical grade)
- Solvent of interest (e.g., deionized water, ethanol, DMSO)
- Analytical balance
- Volumetric flasks
- Thermostatically controlled orbital shaker or water bath
- Centrifuge

- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- UV-Vis Spectrophotometer
- Calibrated pH meter (for aqueous solutions)
- Vortex mixer
- Sonicator

Protocol: Shake-Flask Method

- Preparation of Standard Curve:
 1. Prepare a stock solution of **Chrysophenine** of a known concentration (e.g., 100 mg/L) in the solvent of interest.
 2. Perform a serial dilution to create a series of standards of known concentrations.
 3. Measure the absorbance of each standard at **Chrysophenine**'s maximum absorbance wavelength ($\lambda_{\text{max}} \approx 389\text{-}401$ nm in water).[10]
 4. Plot a calibration curve of absorbance versus concentration.
- Equilibrium Solubility Determination:
 1. Add an excess amount of **Chrysophenine** powder to a series of flasks containing a known volume of the solvent. This ensures that a saturated solution in equilibrium with the solid phase is formed.
 2. Place the flasks in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C, 40°C, 60°C).
 3. Agitate the flasks at a constant speed for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. Preliminary studies should be conducted to determine the time required to reach equilibrium.

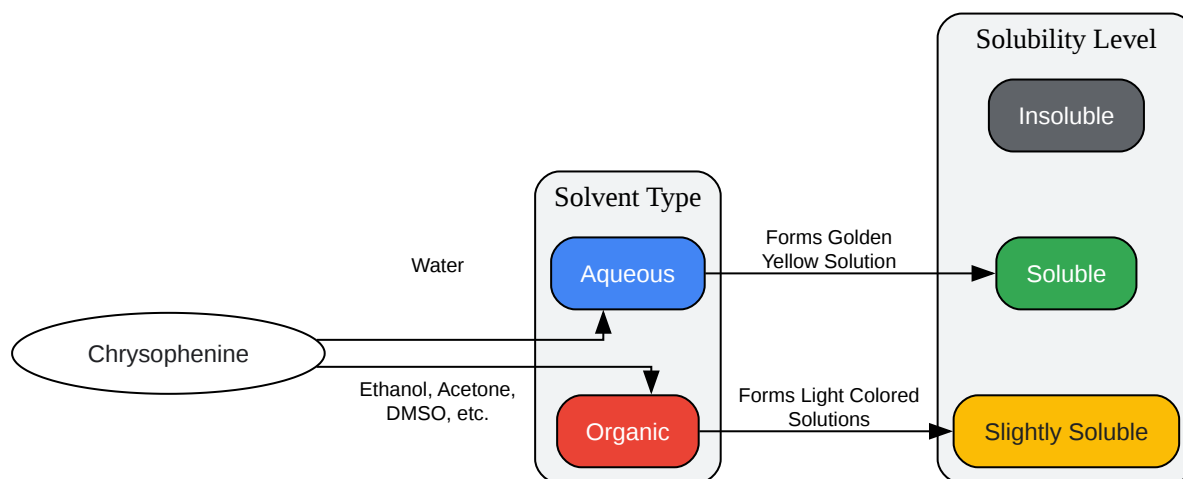
4. After the equilibration period, allow the solutions to stand undisturbed at the set temperature for at least 2 hours to allow undissolved solids to settle.
- Sample Analysis:
 1. Carefully withdraw a sample from the supernatant. To avoid disturbing the sediment, it is recommended to use a syringe.
 2. To remove any undissolved microparticles, either centrifuge the sample at high speed or filter it through a syringe filter. Filtration is a common and effective method.[8]
 3. Immediately dilute the clear, saturated filtrate with the solvent to a concentration that falls within the linear range of the standard curve.
 4. Measure the absorbance of the diluted sample using the UV-Vis spectrophotometer.
 5. Using the standard curve, calculate the concentration of **Chrysophenine** in the diluted sample.
 6. Multiply by the dilution factor to determine the concentration of the saturated solution, which represents the solubility at that temperature.

Considerations for Different Solvents

- Volatile Solvents: Ensure flasks are tightly sealed to prevent solvent evaporation.
- Hygroscopic Solvents (e.g., DMSO): Handle under dry conditions to prevent water absorption, which can affect solubility.
- Aqueous Solutions: Measure and report the pH of the final saturated solution, as it can influence the solubility of ionizable compounds.

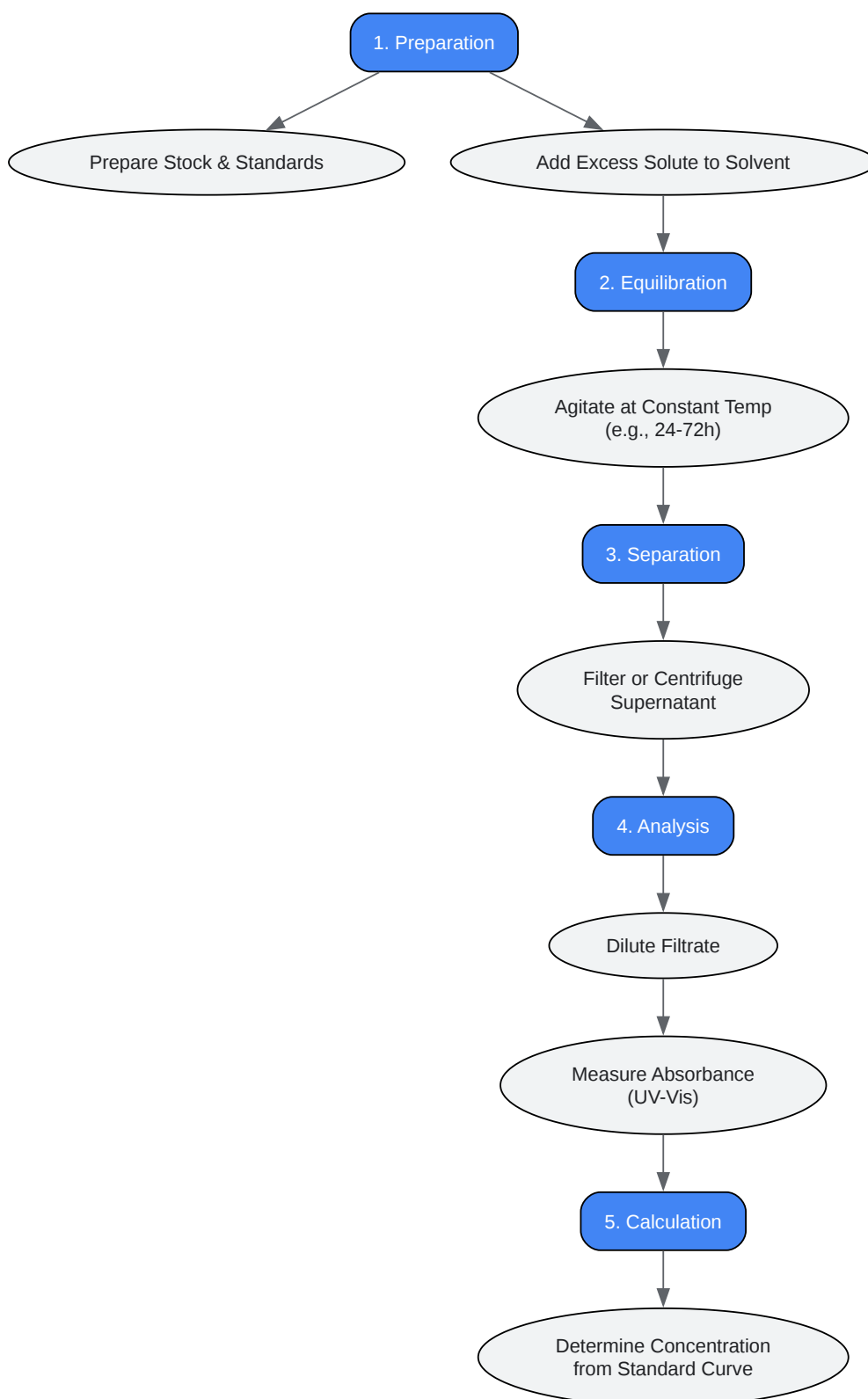
Visualizing Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key logical and experimental workflows related to **Chrysophenine** solubility.



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Caption: Logical relationship of **Chrysophenine** solubility in solvent types.



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Caption: Experimental workflow for solubility determination.

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